

Personal protective equipment for handling 4-Bromo-2,6-dichloroaniline

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Compound of Interest

Compound Name: 4-Bromo-2,6-dichloroaniline

Cat. No.: B1266110

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Essential Safety and Handling Guide for 4-Bromo-2,6-dichloroaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Bromo-2,6-dichloroaniline** (CAS No: 697-88-1). Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Identification and Classification

4-Bromo-2,6-dichloroaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is known to cause skin irritation, serious eye damage, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)

Hazard Classification	GHS Codes
Acute Toxicity, Oral	Category 4 (H302)
Acute Toxicity, Dermal	Category 4 (H312)
Acute Toxicity, Inhalation	Category 4 (H332)
Skin Irritation	Category 2 (H315)
Serious Eye Damage	Category 1 (H318)
Specific Target Organ Toxicity	Category 3 (H335)

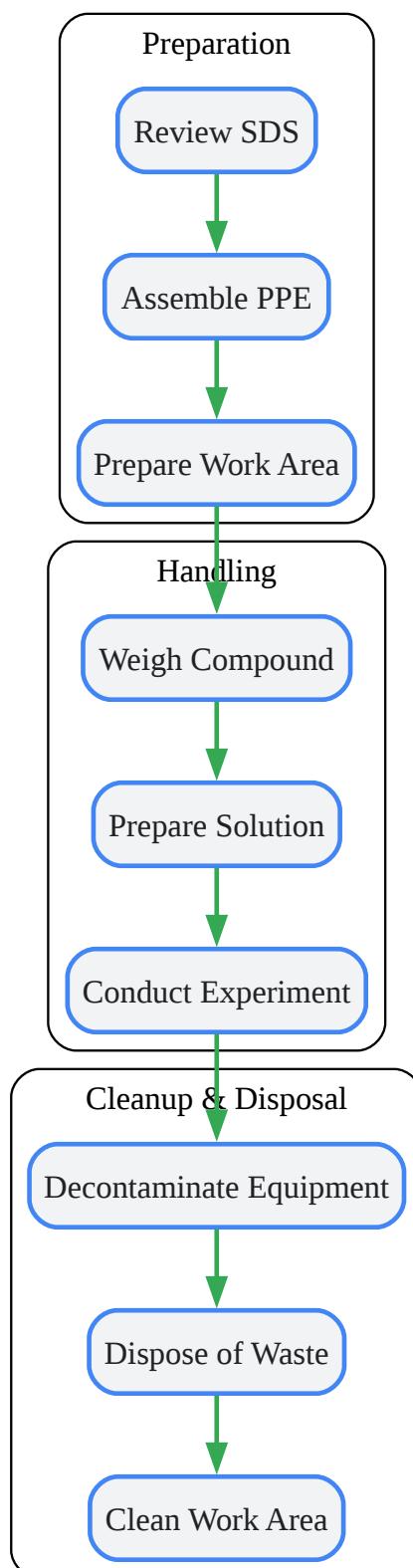
Personal Protective Equipment (PPE)

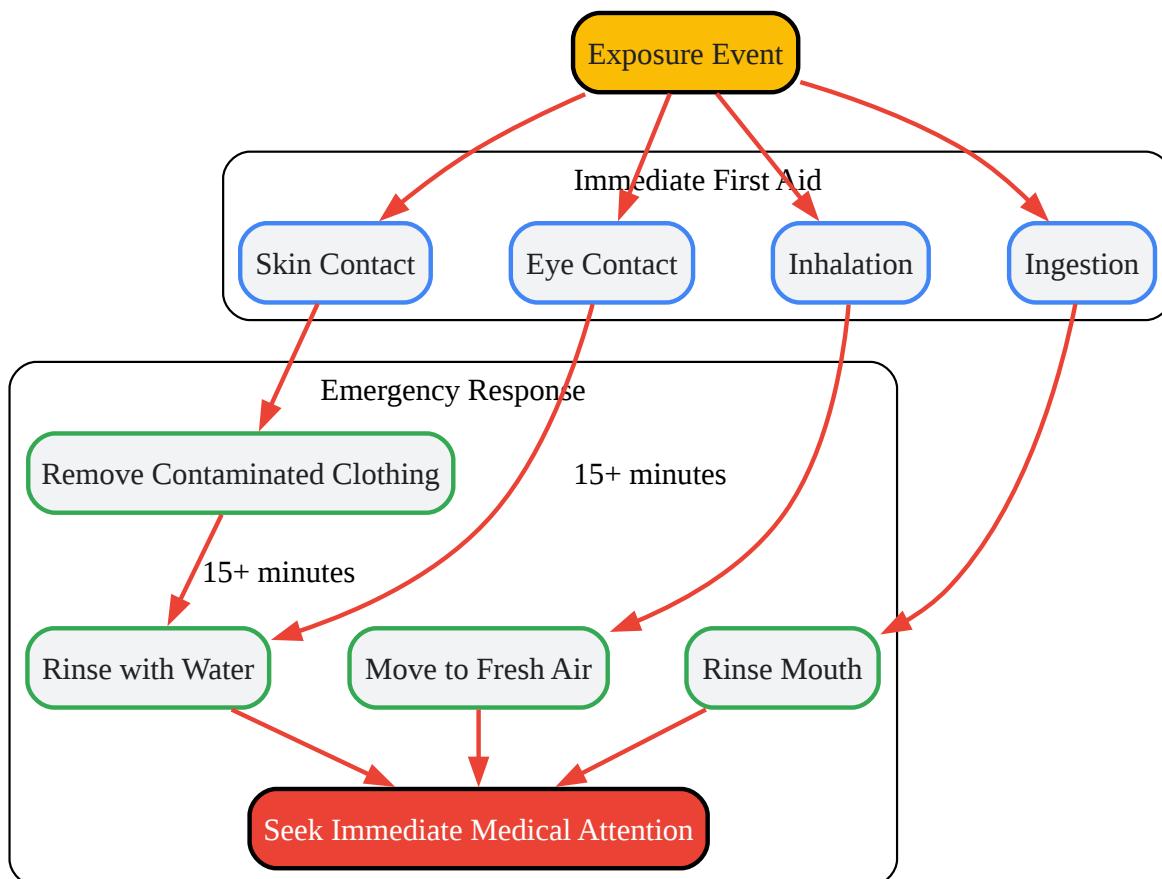
The following table summarizes the mandatory personal protective equipment required for handling **4-Bromo-2,6-dichloroaniline**. All PPE should be inspected for integrity before each use.

Task	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Solution Preparation	Tightly fitting safety goggles and a face shield.	Double-gloving with nitrile gloves.	Full-length laboratory coat with tight cuffs, disposable apron, and closed-toe shoes.	Work within a certified chemical fume hood.
Handling and Experimental Use	Tightly fitting safety goggles and a face shield.	Double-gloving with nitrile gloves.	Full-length laboratory coat with tight cuffs, disposable apron, and closed-toe shoes.	Work within a certified chemical fume hood.
Spill Cleanup	Tightly fitting safety goggles and a face shield.	Heavy-duty nitrile gloves over inner nitrile gloves.	Chemical-resistant disposable coveralls and shoe covers.	A full-face respirator with a combination organic vapor and HEPA cartridge may be required for large spills.
Waste Disposal	Tightly fitting safety goggles.	Double-gloving with nitrile gloves.	Full-length laboratory coat with tight cuffs and closed-toe shoes.	Work within a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling **4-Bromo-2,6-dichloroaniline**.





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